

5-Bromo-2-phenyloxazole: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 5-Bromo-2-phenyloxazole

Cat. No.: B1271533

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **5-Bromo-2-phenyloxazole**, a chemical intermediate used in laboratory and manufacturing settings. The information is compiled from various safety data sheets to ensure a thorough understanding of its potential hazards and the necessary measures to mitigate risks. Adherence to these guidelines is crucial for maintaining a safe working environment.

Hazard Identification and Classification

5-Bromo-2-phenyloxazole is classified as a hazardous substance. The following table summarizes its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification.

Table 1: GHS Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[1] [2][3]
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[1] [3]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.[1][3]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled.[2][3]
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation.[1][3]

Signal Word: Warning[1][2]

Physical and Chemical Properties

Understanding the physical and chemical properties of **5-Bromo-2-phenyloxazole** is essential for its safe handling and storage.

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C9H6BrNO[4]
Molecular Weight	224.05 g/mol [2]
Appearance	Solid
CAS Number	92629-11-3[2][4]
Solubility	Very slightly soluble (0.11 g/L at 25°C) (Predicted)[4]
Storage Temperature	2-8°C, inert atmosphere[2]

Safe Handling and Personal Protective Equipment (PPE)

Proper handling procedures and the use of appropriate personal protective equipment are paramount to minimizing exposure and ensuring safety.

Engineering Controls

- Ventilation: Use only outdoors or in a well-ventilated area.[\[1\]](#) Local exhaust ventilation is recommended to control airborne concentrations.

Personal Protective Equipment

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Safety goggles with side-shields or face shield. [1]
Skin Protection	Protective gloves (e.g., nitrile rubber), impervious clothing. [1]
Respiratory Protection	A suitable respirator should be worn if ventilation is inadequate. [1]

General Hygiene Practices

- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Take off contaminated clothing and wash it before reuse.[\[1\]](#)

First Aid Measures

In case of exposure, immediate and appropriate first aid is critical.

Table 4: First Aid Measures

Exposure Route	First Aid Instructions
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[1]
Skin Contact	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[5]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a physician.[1]

Storage and Disposal

Storage

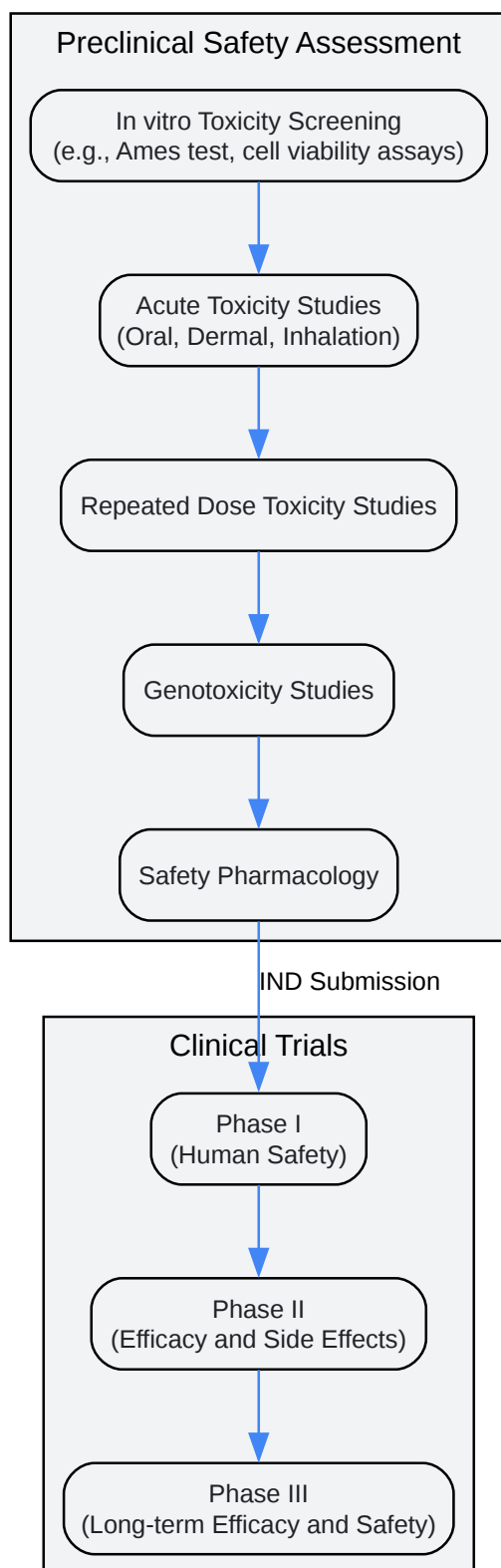
- Store in a cool, well-ventilated area in a tightly sealed container.[1]
- Keep away from direct sunlight and sources of ignition.[1]
- Recommended storage temperature is at room temperature for short periods (<2 weeks) and refrigerated (2-8°C) for long-term storage.[1][2]
- Store locked up.[1]

Disposal

- Dispose of contents/container in accordance with local, regional, national, and international regulations.[1]
- Do not allow the product to enter drains or watercourses.[1]

Experimental Protocols Framework

Detailed experimental protocols for toxicity studies of **5-Bromo-2-phenyloxazole** are not publicly available. However, a general workflow for assessing the safety of a new chemical entity would typically involve the following stages.

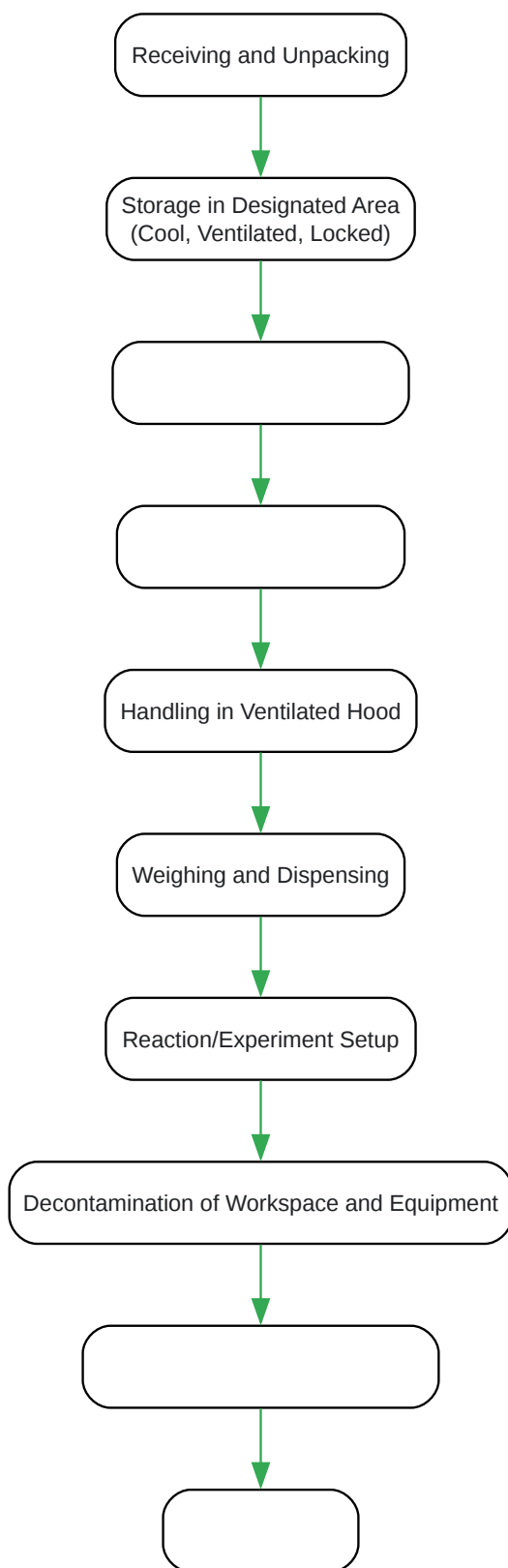


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Caption: Generalized workflow for chemical safety assessment.

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **5-Bromo-2-phenyloxazole** in a laboratory setting.



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Caption: Workflow for safe laboratory handling of chemicals.

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